

What is the chemical structure of Ophiopogonin B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ophiopogonin B

Cat. No.: B600621

[Get Quote](#)

An In-depth Technical Guide to Ophiopogonin B

For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of promising natural compounds is paramount. **Ophiopogonin B**, a steroidal saponin primarily isolated from the tubers of *Ophiopogon japonicus*, has garnered significant interest for its diverse pharmacological activities. This technical guide provides a detailed overview of the chemical structure of **Ophiopogonin B**, its physicochemical properties, a representative experimental protocol for its isolation, and an illustration of its structural relationships.

Chemical Structure and Properties

Ophiopogonin B is a complex steroidal saponin.[1] Its structure is characterized by a spirostane-type aglycone, ruscogenin, linked to a disaccharide moiety. Specifically, it is identified as ruscogenin 1-O- α -L-rhamnopyranosyl-(1 \rightarrow 2)- β -D-fucopyranoside.[2] This linkage to the C1 hydroxyl group of the aglycone is a noteworthy feature.[2]

The molecular formula of **Ophiopogonin B** is $C_{39}H_{62}O_{12}$ [1][3][4][5][6], and its molecular weight is 722.91 g/mol .[3][5][6] The compound is typically a powder in its physical form.[3][4]

For ease of reference, the key physicochemical properties of **Ophiopogonin B** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃₉ H ₆₂ O ₁₂	[1][3][4][5][6]
Molecular Weight	722.91 g/mol	[3][5][6]
CAS Number	38971-41-4	[3][4]
IUPAC Name	(2S,3R,4R,5R,6S)-2- [(2R,3R,4S,5R,6R)-4,5- dihydroxy-2- [(1S,2S,4S,5'R,6R,7S,8R,9S,1 2S,13R,14R,16R)-16-hydroxy- 5',7,9,13-tetramethylspiro[5- oxapentacyclo[10.8.0.0 ^{2,9} .0 ^{4,8} . 0 ^{13,18}]icos-18-ene-6,2'- oxane]-14-yl]oxy-6- methyloxan-3-yl]oxy-6- methyloxane-3,4,5-triol	[7][8]
Synonyms	Prosapogenin D3, OJV-III, (-)- Ophiopogonin B	[1][4][6][7]
Physical Description	Powder	[3][4]
Purity	95%~99%	[4]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[3][8]

Experimental Protocols

The isolation and purification of **Ophiopogonin B** are critical for its study and potential therapeutic application. The following is a representative experimental protocol for its extraction from *Ophiopogon japonicus*.

Protocol: Isolation of **Ophiopogonin B** from *Ophiopogon japonicus*

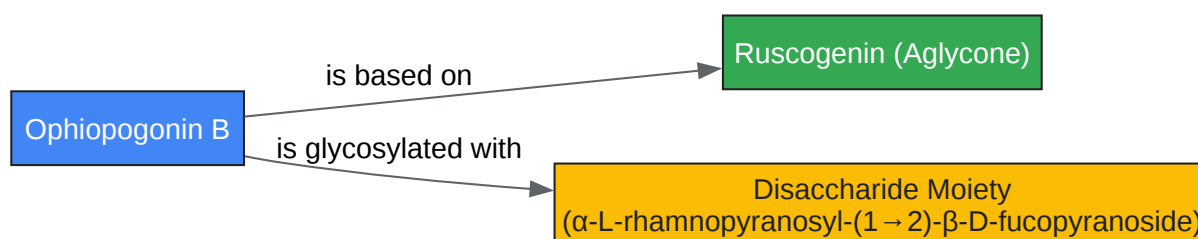
- Extraction: The dried and powdered tubers of *Ophiopogon japonicus* are extracted with methanol at room temperature. The extraction process is repeated multiple times to ensure a

comprehensive recovery of the saponins.

- **Concentration:** The combined methanolic extracts are concentrated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and then partitioned successively with different organic solvents of increasing polarity, such as petroleum ether, chloroform, and n-butanol. The saponins, including **Ophiopogonin B**, will be enriched in the n-butanol fraction.
- **Column Chromatography:** The n-butanol fraction is subjected to column chromatography on a silica gel column. The column is eluted with a gradient of chloroform and methanol.
- **Further Purification:** Fractions containing **Ophiopogonin B**, as identified by thin-layer chromatography (TLC), are pooled and further purified by repeated column chromatography on silica gel or by using other techniques like preparative high-performance liquid chromatography (HPLC).
- **Characterization:** The purified **Ophiopogonin B** is identified and its structure confirmed using spectroscopic methods such as Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[4]

Structural Relationships

The chemical structure of **Ophiopogonin B** is fundamentally based on its aglycone, ruscogenin. The following diagram illustrates this hierarchical relationship.

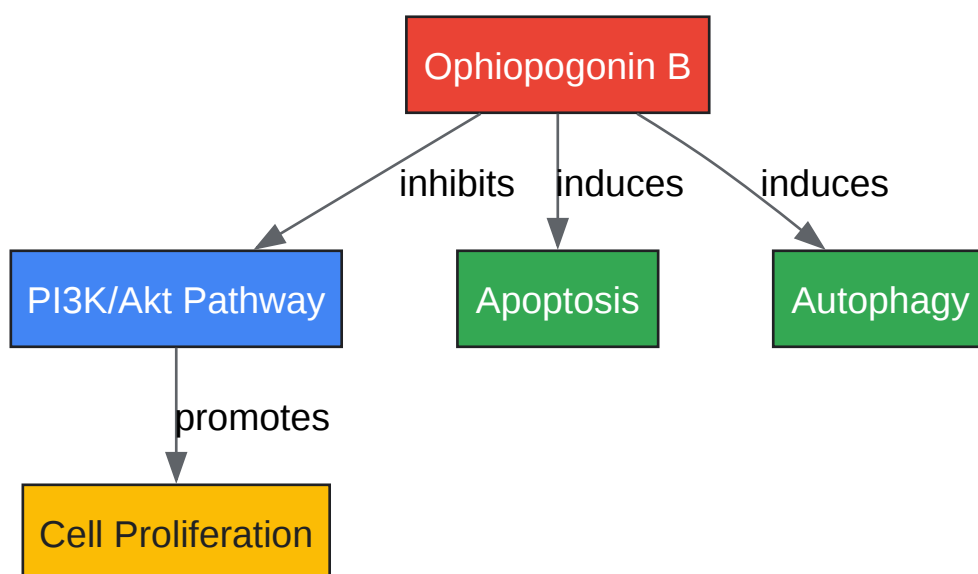


[Click to download full resolution via product page](#)

Structural relationship of **Ophiopogonin B**.

Signaling Pathways and Biological Activity

Ophiopogonin B has demonstrated significant potential as a therapeutic agent, particularly in oncology. It is a prospective inhibitor of the PI3K/Akt signaling pathway.[3] Research has shown that **Ophiopogonin B** can induce apoptosis, mitotic catastrophe, and autophagy in cancer cells.[3][4] The diagram below illustrates a simplified workflow of its proposed mechanism of action in cancer cells.



[Click to download full resolution via product page](#)

Proposed mechanism of action of **Ophiopogonin B**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 38971-41-4: Ophiopogonin B | CymitQuimica [cymitquimica.com]
- 2. Studies on the Constituents of Ophiopogonis Tuber. II. On the Structure of Ophiopogonin B [jstage.jst.go.jp]
- 3. Ophiopogonin B | CAS:38971-41-4 | Manufacturer ChemFaces [chemfaces.com]

- 4. CAS 38971-41-4 | Ophiopogonin B [phytopurify.com]
- 5. ophiopogonin B | 38971-41-4 [chemicalbook.com]
- 6. Natural Product Description|Ophiopogonin B [sinophytochem.com]
- 7. Ophiopogonin B | C39H62O12 | CID 46173857 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. China Ophiopogonin B Manufacturers and Suppliers - Wholesale Products - Baoji Herbest Bio-Tech Co.,Ltd [bjherbest.com]
- To cite this document: BenchChem. [What is the chemical structure of Ophiopogonin B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b600621#what-is-the-chemical-structure-of-ophiopogonin-b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com